

# An In-depth Technical Guide to 4-(Bromomethyl)-2,6-dichloropyridine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-(Bromomethyl)-2,6-dichloropyridine

Cat. No.: B062455

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-(Bromomethyl)-2,6-dichloropyridine**, a key heterocyclic building block in synthetic and medicinal chemistry. It covers the compound's core properties, synthesis, and applications, with detailed experimental protocols and data presented for practical laboratory use.

## Core Compound Properties

**4-(Bromomethyl)-2,6-dichloropyridine** is a trifunctionalized pyridine derivative valued for its utility as a chemical intermediate. The presence of two chlorine atoms and a reactive bromomethyl group makes it a versatile precursor for the synthesis of a wide range of more complex molecules.

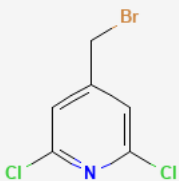
## Physicochemical and Spectroscopic Data

The key properties of **4-(Bromomethyl)-2,6-dichloropyridine** are summarized in the table below. Note that some physical properties are predicted values based on computational models, as experimental data is not widely published.

Property	Value	Reference(s)
CAS Number	175204-45-2	[1][2][3]
Molecular Formula	C <sub>6</sub> H <sub>4</sub> BrCl <sub>2</sub> N	[1][2][3][4]
Molecular Weight	240.91 g/mol	[1][2]
Appearance	Pale yellow solid / Crystalline Powder	[1][4]
Purity	≥ 95% (HPLC)	[4]
Storage Conditions	Store at 0-8°C or in a freezer at -20°C in a dark place under an inert atmosphere.	[1][5]
Boiling Point	299.2 ± 35.0 °C (Predicted)	[1][2]
Density	1.770 ± 0.06 g/cm <sup>3</sup> (Predicted)	[1][2]
pKa	-3.01 ± 0.10 (Predicted)	[1]
SMILES	<chem>C1=C(C=C(N=C1Cl)Cl)CBr</chem>	[6]
InChI	InChI=1S/C6H4BrCl2N/c7-3-4-1-5(8)10-6(9)2-4/h1-2H,3H2	[6]

## Chemical Structure

The structure of **4-(Bromomethyl)-2,6-dichloropyridine** features a central pyridine ring with chlorine atoms at positions 2 and 6, and a bromomethyl group at position 4.



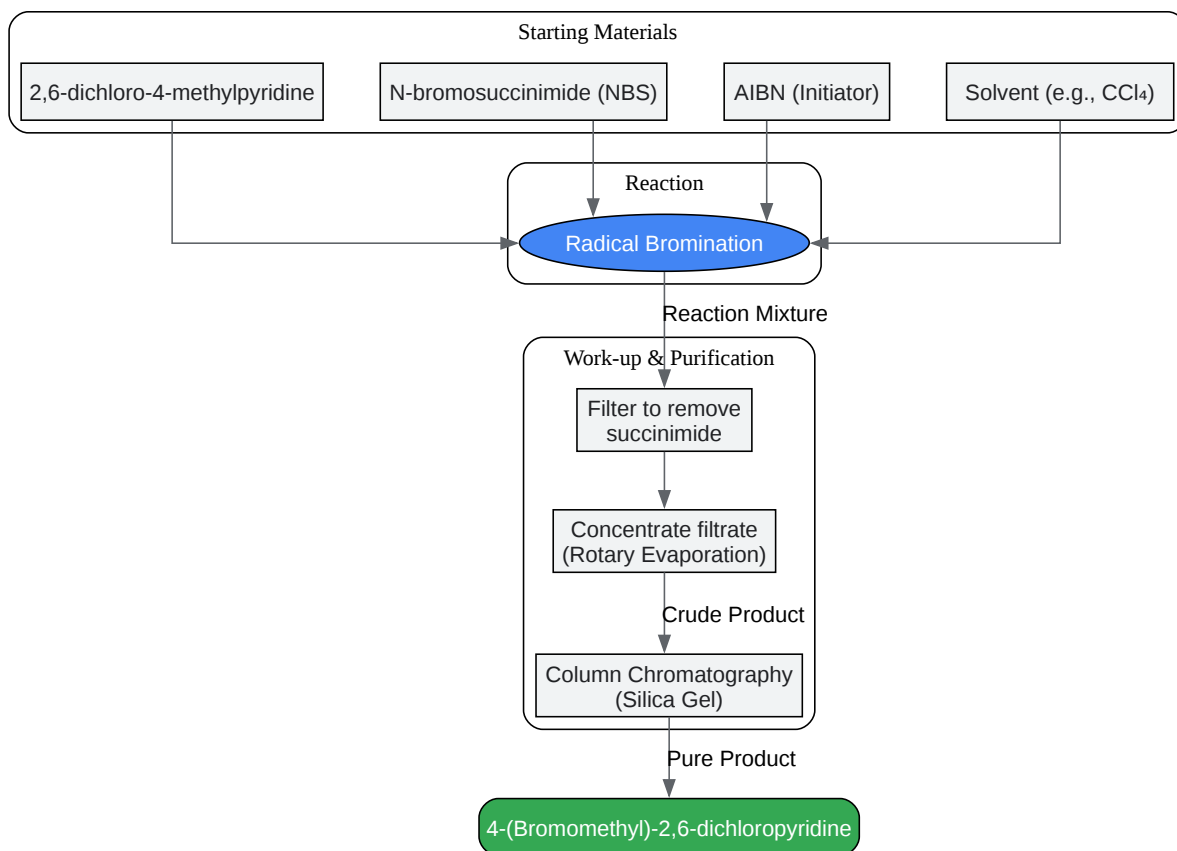
*Figure 1: 2D Structure of 4-(Bromomethyl)-2,6-dichloropyridine.*

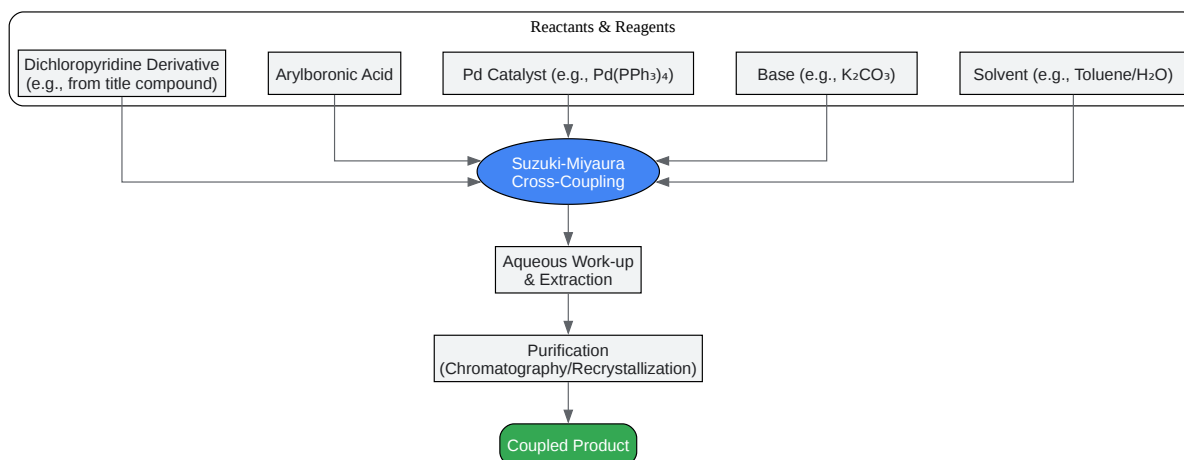
## Synthesis and Experimental Protocols

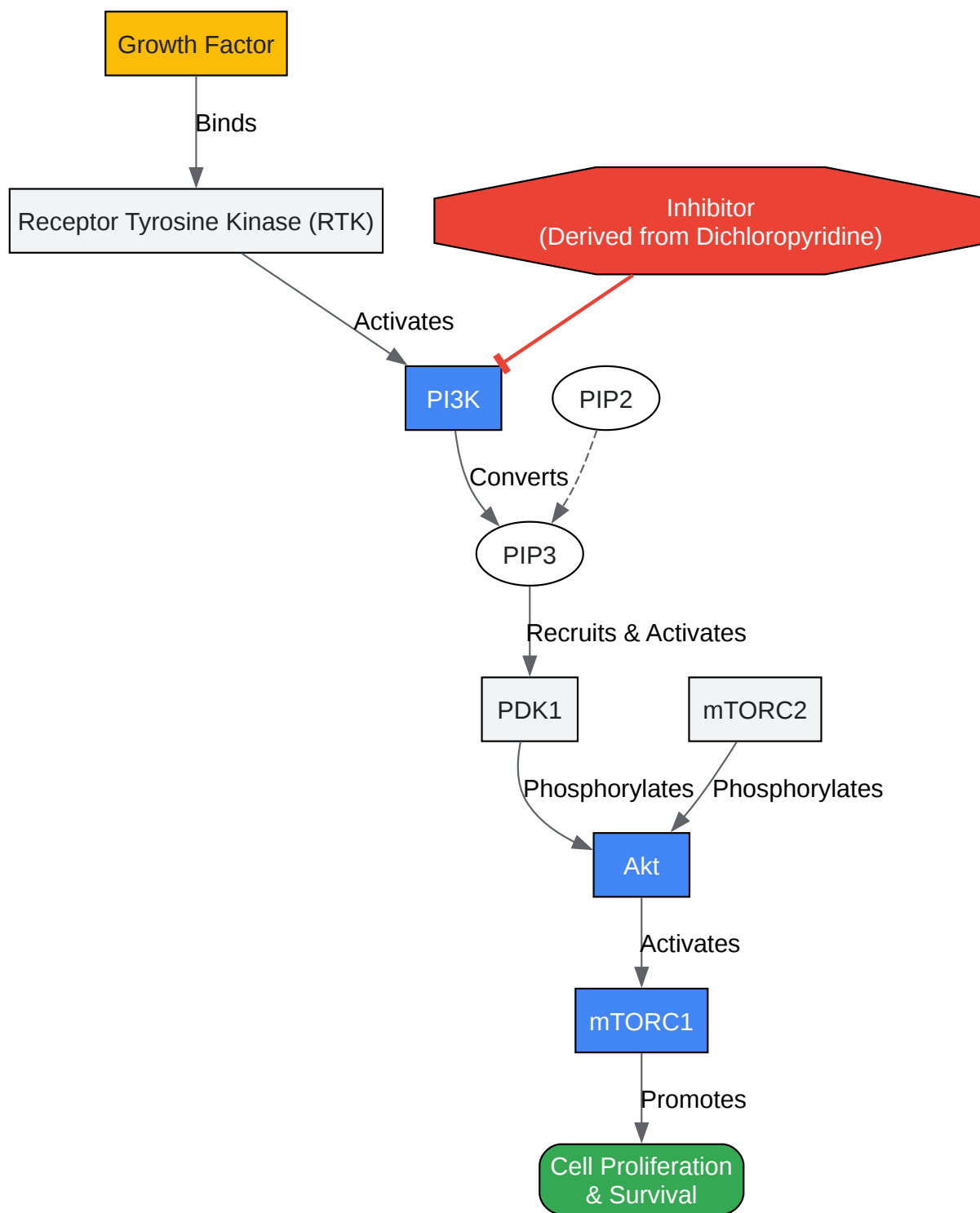
While specific literature detailing the synthesis of **4-(Bromomethyl)-2,6-dichloropyridine** is scarce, a standard and reliable method is the radical bromination of its precursor, 2,6-dichloro-4-methylpyridine. The following protocol is based on well-established procedures for the bromination of similar heterocyclic methyl groups.

### Synthesis of 4-(Bromomethyl)-2,6-dichloropyridine

The primary synthetic route involves the reaction of 2,6-dichloro-4-methylpyridine with a bromine source, such as N-bromosuccinimide (NBS), initiated by a radical initiator like azobisisobutyronitrile (AIBN).







[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 175204-45-2 CAS MSDS (4-(BROMOMETHYL)-2,6-DICHLOROPYRIDINE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. 4-(BROMOMETHYL)-2,6-DICHLOROPYRIDINE CAS#: 175204-45-2 [m.chemicalbook.com]
- 3. scbt.com [scbt.com]
- 4. chemimpex.com [chemimpex.com]
- 5. 175204-45-2|4-(Bromomethyl)-2,6-dichloropyridine|BLD Pharm [bldpharm.com]
- 6. PubChemLite - 4-(bromomethyl)-2,6-dichloropyridine (C<sub>6</sub>H<sub>4</sub>BrCl<sub>2</sub>N) [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-(Bromomethyl)-2,6-dichloropyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b062455#4-bromomethyl-2-6-dichloropyridine-cas-number-and-structure]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)